

Proper Disposal Procedures for 2,6-Dibromo-4-methylphenol (DBMP)

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Compound of Interest

Compound Name: DBMP

Cat. No.: B053372

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Disclaimer: The following procedures are based on the assumption that "**DBMP**" refers to 2,6-Dibromo-4-methylphenol. It is crucial to verify the exact identity of the chemical before proceeding with any handling or disposal protocols. Always consult the Safety Data Sheet (SDS) specific to the chemical in your possession.

This guide provides essential safety and logistical information for the proper disposal of 2,6-Dibromo-4-methylphenol, a compound commonly used in research and development. Adherence to these procedures is critical to ensure personnel safety and environmental compliance.

Immediate Safety and Handling Precautions

Before handling 2,6-Dibromo-4-methylphenol, ensure you are in a well-ventilated area, preferably within a chemical fume hood.^{[1][2]} Always wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.^{[3][4]} Avoid generating dust from the solid material.^{[1][2]}

In case of exposure:

- **Eyes:** Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.^[1]
- **Skin:** Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation develops.^[1]

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give them 2-4 cupfuls of water or milk. Seek immediate medical attention.[\[1\]](#)

Quantitative Hazard Data

The following table summarizes the key hazard information for 2,6-Dibromo-4-methylphenol.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement(s)
Skin Irritation	GHS07	Warning	H315: Causes skin irritation [3] [4]
Eye Irritation	GHS07	Warning	H319: Causes serious eye irritation [3] [4]
Specific target organ toxicity — single exposure (Respiratory tract irritation)	GHS07	Warning	H335: May cause respiratory irritation [3] [4]

Step-by-Step Disposal Protocol

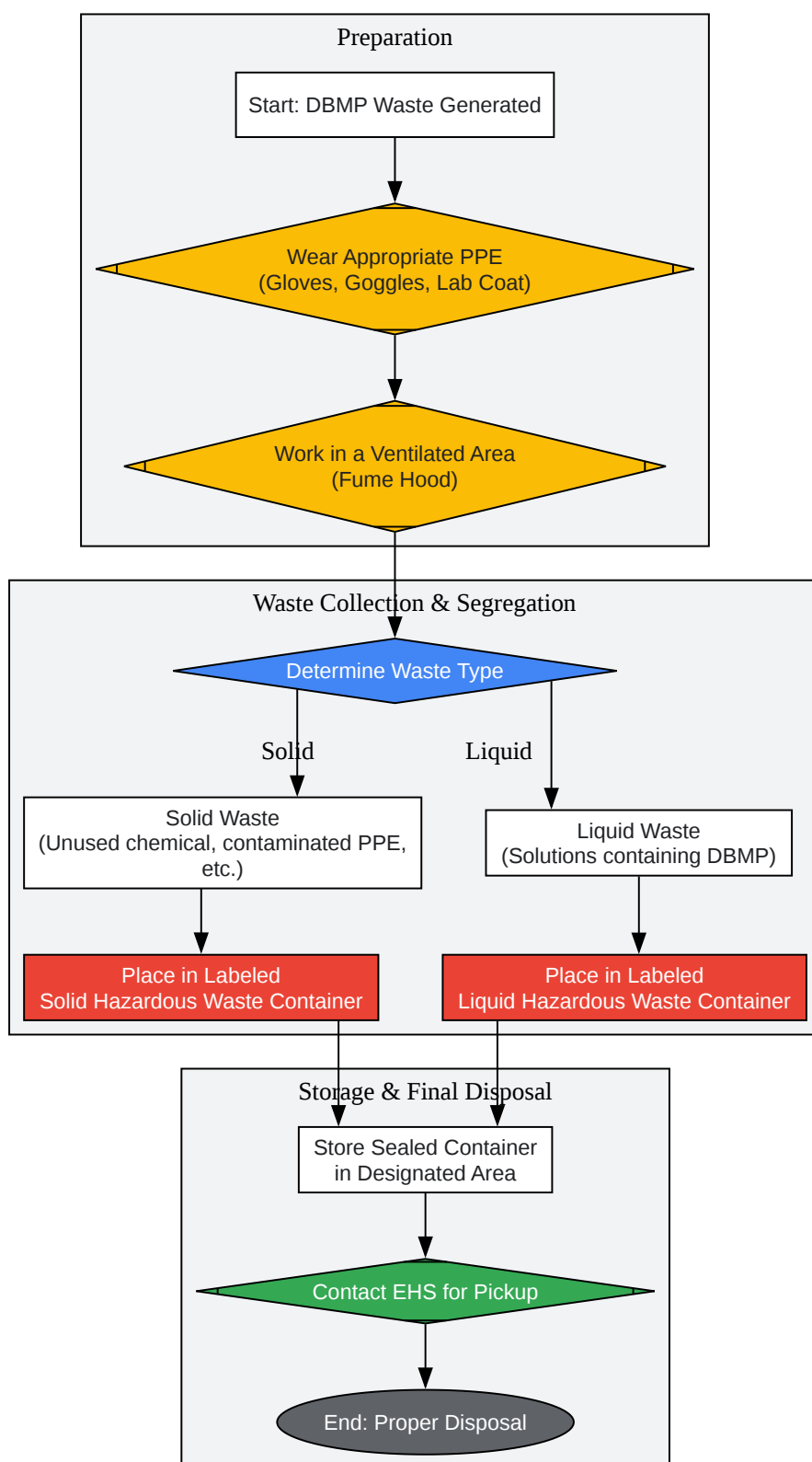
All waste containing 2,6-Dibromo-4-methylphenol, including contaminated labware and PPE, must be treated as hazardous waste. Do not dispose of this chemical down the drain or in regular trash.

- Waste Segregation:
 - Collect all solid waste, including unused or expired 2,6-Dibromo-4-methylphenol, contaminated gloves, and paper towels, in a dedicated, clearly labeled, and sealable hazardous waste container.
 - Liquid waste, if any, should be collected in a separate, compatible, and clearly labeled hazardous waste container.

- Container Labeling:
 - Label the hazardous waste container with "Hazardous Waste," the full chemical name "2,6-Dibromo-4-methylphenol," and any other components in the waste stream.
 - Indicate the associated hazards (e.g., "Irritant").
- Storage:
 - Store the sealed hazardous waste container in a designated, well-ventilated, and secure area away from incompatible materials.[\[1\]](#)
 - Ensure the storage area is cool and dry.[\[1\]](#)
- Waste Pickup:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal.
 - Follow all institutional and local regulations for hazardous waste disposal.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of 2,6-Dibromo-4-methylphenol.



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DBMP Disposal Workflow

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. echemi.com [echemi.com]
- 3. 2,6-Dibromo-4-methylphenol 98 2432-14-6 [sigmaaldrich.com]
- 4. 2,6-Dibromo-4-methylphenol 98 2432-14-6 [sigmaaldrich.com]
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